



Application Notes and Protocols: Intracerebroventricular Injection of Galanin (1-13)-spantide I

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Galanin is a neuropeptide widely distributed in the central and peripheral nervous systems, implicated in a variety of physiological processes including feeding, cognition, and pain modulation.[1] Its effects are mediated through three G-protein coupled receptor subtypes: GalR1, GalR2, and GalR3.[1] **Galanin (1-13)-spantide I**, also known as C7, is a chimeric peptide antagonist of galanin receptors.[2][3] It is composed of the N-terminal fragment of galanin (amino acids 1-13) linked to spantide, a substance P receptor antagonist.[3] This antagonist has a high affinity for galanin receptors and is a valuable tool for investigating the physiological roles of endogenous galanin and for the development of therapeutics targeting the galaninergic system.[2][3]

These application notes provide detailed protocols for the intracerebroventricular (ICV) injection of **Galanin (1-13)-spantide I** in rodent models, along with a summary of its effects and the underlying signaling pathways.

Data Presentation Quantitative Data Summary



The following tables summarize the binding affinities and in vivo effects of **Galanin (1-13)-spantide I**.

Table 1: Binding Affinity of Galanin (1-13)-spantide I

Ligand	Receptor/Tissue	Binding Assay Parameter	Value (nM)
Galanin (1-13)- spantide I (C7)	Rat Hypothalamic Membranes	IC50	0.2[2]
Galanin (1-13)- spantide I (C7)	Spinal Galanin Receptor	Kd	1.16[3]
Porcine Galanin (1- 29)	Rat Hypothalamic Membranes	IC50	0.8[2]

IC50: Half-maximal inhibitory concentration; Kd: Dissociation constant.

Table 2: In Vivo Effects of Intracerebroventricular **Galanin (1-13)-spantide I** on Feeding Behavior in Rats

Treatment	Dose (nmol, ICV)	Effect	Observation
Galanin	Varies	Increased food intake	Stimulates consumption of palatable food in satiated rats.[2]
Galanin (1-13)- spantide I (C7)	Equimolar to or less than active doses of galanin	Inhibition of galanin- induced feeding	Significantly blocks the orexigenic effect of galanin.[2][4]
Galanin (1-13)- spantide I (C7)	Doses that inhibit galanin-induced feeding	No effect on fasting- induced feeding	Does not alter normal feeding behavior in hungry animals.[2]

Experimental Protocols



Protocol 1: Intracerebroventricular (ICV) Cannula Implantation in Rats

This protocol describes the stereotaxic surgical procedure for implanting a guide cannula into the lateral ventricle of a rat for subsequent microinjections.

Materials:

- Male Sprague-Dawley or Wistar rats (250-350 g)
- Stereotaxic apparatus
- Anesthesia (e.g., isoflurane, ketamine/xylazine cocktail)
- Surgical instruments (scalpel, forceps, hemostats, dental drill)
- Guide cannula (22-gauge) and dummy cannula
- Stainless steel anchor screws
- Dental cement
- Antiseptic solution (e.g., povidone-iodine)
- Local anesthetic (e.g., bupivacaine)
- Analgesics for post-operative care
- · Warming pad

Procedure:

- Anesthesia and Stereotaxic Surgery:
 - Anesthetize the rat using the chosen anesthetic regimen.
 - Once the rat is deeply anesthetized (confirmed by absence of pedal reflex), place it in the stereotaxic apparatus.



- Shave the scalp and clean the surgical area with an antiseptic solution.
- Apply a local anesthetic to the scalp.
- Surgical Incision and Skull Exposure:
 - Make a midline incision on the scalp to expose the skull.
 - Retract the skin and periosteum to clearly visualize the bregma and lambda landmarks.
 - Clean and dry the skull surface.
- Cannula Implantation:
 - Identify the target coordinates for the lateral ventricle relative to bregma. A common coordinate for rats is: Anteroposterior (AP): -0.8 mm, Mediolateral (ML): ±1.5 mm.
 - Using a dental drill, create a small burr hole at the target coordinates.
 - Drill 2-3 additional holes for the anchor screws, avoiding major blood vessels. Insert the jeweler's screws.
 - Slowly lower the guide cannula through the burr hole to the target dorsoventral (DV) coordinate (typically -3.5 mm from the skull surface).
- Securing the Cannula:
 - Apply dental cement around the base of the cannula and the anchor screws to secure the implant to the skull.
 - Allow the cement to fully harden.
 - Insert a dummy cannula into the guide cannula to maintain patency and prevent infection.
- Post-operative Care:
 - Remove the rat from the stereotaxic frame and allow it to recover on a warming pad.
 - Administer a post-operative analgesic as prescribed.



- House the rats individually to prevent damage to the implant.
- Allow a recovery period of at least one week before commencing ICV injection experiments.

Protocol 2: Intracerebroventricular (ICV) Injection of Galanin (1-13)-spantide I

This protocol details the procedure for injecting **Galanin (1-13)-spantide I** into the lateral ventricle of a cannulated rat.

Materials:

- Cannulated rat
- Galanin (1-13)-spantide I
- Sterile vehicle (e.g., artificial cerebrospinal fluid or sterile saline)
- Microinjection pump
- Internal cannula (injector) that extends slightly beyond the guide cannula
- PE50 tubing
- Hamilton syringe (10 μL)

Procedure:

- Solution Preparation:
 - On the day of the experiment, dissolve Galanin (1-13)-spantide I in the sterile vehicle to the desired concentration.
- Injection Procedure:
 - Gently restrain the rat.

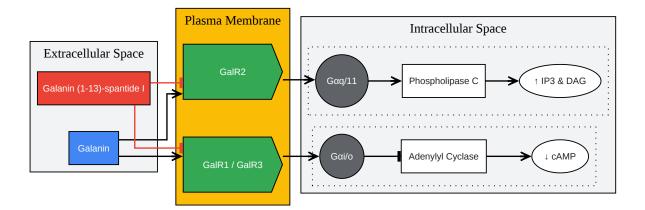


- Remove the dummy cannula from the guide cannula.
- Connect the internal cannula to the Hamilton syringe via PE50 tubing and fill with the
 Galanin (1-13)-spantide I solution, ensuring no air bubbles are present.
- Carefully insert the internal cannula into the guide cannula until it is fully seated.
- \circ Infuse the desired volume (typically 1-5 μ L for rats) slowly over 1-2 minutes using the microinjection pump.
- Post-injection:
 - After the infusion is complete, leave the internal cannula in place for an additional minute to allow for diffusion and prevent backflow.
 - Slowly withdraw the internal cannula and replace it with the dummy cannula.
 - Return the rat to its home cage or experimental arena for behavioral observation.

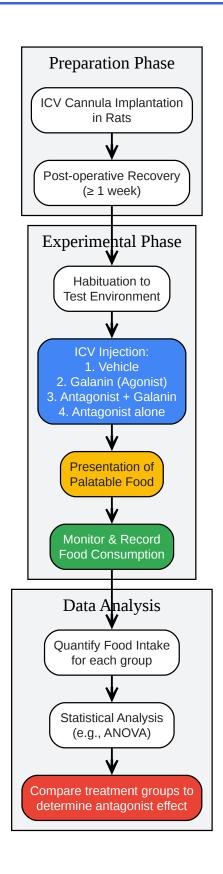
Visualization of Signaling Pathways and Workflows Galanin Receptor Signaling and Antagonism by Galanin (1-13)-spantide I

Galanin receptors (GalR1, GalR2, and GalR3) are G-protein coupled receptors that activate distinct downstream signaling cascades. **Galanin (1-13)-spantide I** acts as a competitive antagonist, binding to these receptors and preventing the signal transduction initiated by endogenous galanin.









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- To cite this document: BenchChem. [Application Notes and Protocols: Intracerebroventricular Injection of Galanin (1-13)-spantide I]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13840046#intracerebroventricular-injection-of-galanin-1-13-spantide-i]

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